

Musellarin C: Physicochemical Profiling, Structural Elucidation, and Synthetic Methodologies

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Compound of Interest

Compound Name: Musellarin C
CAS No.: 1392476-33-3
Cat. No.: B592927

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Executive Summary

Musellarin C is a rare bicyclic diarylheptanoid originally isolated from the aerial parts of *Musella lasiocarpa*, a monotypic plant native to Yunnan, China, which has historical applications in traditional medicine for its hemostatic and anti-inflammatory properties [1](#). Structurally, it is defined by a highly complex tricyclic framework featuring a trans-fused-2,6-cis-dihydropyran (DHP) skeleton. Due to its natural paucity and intriguing molecular architecture, **Musellarin C** has become a compelling target for total synthesis and pharmacological evaluation.

This technical guide provides an in-depth analysis of the physicochemical properties of **Musellarin C**, deconstructs its stereochemical architecture, and outlines a field-proven, self-validating synthetic methodology for its asymmetric total synthesis.

Physicochemical Profiling & Handling Parameters

Understanding the physical and chemical baseline of **Musellarin C** is critical for downstream assay development and formulation. The compound presents as a white, amorphous powder with specific solubility constraints that must be managed during in vitro testing.

Quantitative Data Summary

Property	Value / Description
Molecular Formula	C ₂₁ H ₂₂ O ₅
Molecular Weight	354.40 g/mol (Exact Mass: 354.1467 by HREIMS)
CAS Registry Number	1392476-33-3
Appearance	White, amorphous powder
Optical Rotation	[α] _{D20} -176.8 (c 0.30, MeOH)
UV Absorption (λ _{max})	284 nm (log ε 3.53), 206 nm (log ε 4.42) in MeOH
Primary Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, Methanol
Storage Conditions	-20°C, sealed, cool, and dry environment

Table 1: Physicochemical properties of **Musellarin C**.[2](#)

Application Scientist Insight: When preparing stock solutions for cell-based assays, **Musellarin C** can exhibit transient precipitation in aqueous buffers. To achieve optimal solubility and prevent aggregate-induced false negatives in cytotoxicity screens, it is recommended to warm the microtube to 37°C (98.6°F) and subject it to brief ultrasonic bath sonication prior to serial dilution [2](#).

Structural Architecture & Stereochemistry

The structural assignment of **Musellarin C** was historically challenging due to the rigid tricyclic core. The molecule is formally identified as rel-(3S, 4aR, 10bR)-3-(3'-hydroxy-4'-methoxyphenyl)-8-hydroxy-9-methoxy-4a, 5, 6, 10b-tetrahydro-3H-naphtho[2, 1-b]pyran[1](#).

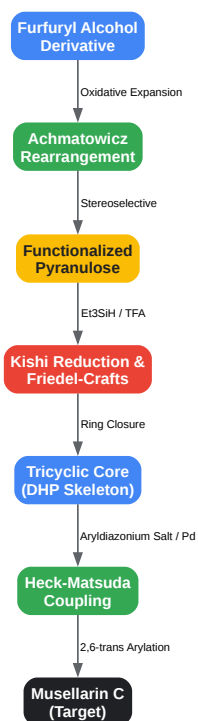
Causality in Structural Elucidation: The differentiation between **Musellarin C** and its congeners (such as Musellarin D) hinges entirely on the relative configuration at the C4a and C10b stereocenters. During initial isolation, the relative configuration of H-4a was definitively established via ROESY (Rotating-frame Overhauser Effect Spectroscopy) correlations between H-4a and H-3. The lack of NOE enhancement between certain protons confirmed the trans-fused nature of specific domains within the DHP core, distinguishing it from the cis-fused motifs found in later-eluting musellarins [3](#).

Synthetic Methodologies: The Achmatowicz / Heck-Matsuda Strategy

Extracting sufficient quantities of **Musellarin C** from natural sources for high-throughput screening is unfeasible. Consequently, a robust asymmetric total synthesis is required. The most efficient route, developed by Tong et al., utilizes an Achmatowicz rearrangement (AR) followed by a highly diastereoselective Heck-Matsuda coupling [4](#).

Mechanistic Rationale

Standard Tsuji-Trost or Ferrier-type arylations typically fail to produce the required 2,6-trans-dihydropyran architecture, defaulting instead to the thermodynamically favored cis-isomer. By employing a reductive γ -deoxygenation followed by a palladium-catalyzed Heck-Matsuda reaction using aryldiazonium salts, chemists can force the aryl group into the unfavorable 2,6-trans configuration with high fidelity [4](#).



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Fig 1. Synthetic workflow for **Musellarin C** via Achmatowicz rearrangement and Heck-Matsuda coupling.

Step-by-Step Experimental Protocol

This self-validating protocol outlines the critical phases of the 15-16 step total synthesis, yielding **Musellarin C** at approximately 7.8–9.8% overall yield [4](#).

Phase 1: Construction of the Tricyclic Pyranone Core

- **Achmatowicz Rearrangement:** Treat the starting furfuryl alcohol derivative with an oxidant (e.g., NBS in H₂O/THF or Fe(TPY)Br₃ catalysis) to induce oxidative ring expansion, yielding the functionalized pyranulose.
- **Kishi Reduction:** Dissolve the pyranulose intermediate in anhydrous CH₂Cl₂. At -40 °C, slowly add Triethylsilane (Et₃SiH) and Trifluoroacetic acid (TFA). Stir for 1 hour to achieve diastereoselective reduction.
- **Friedel-Crafts Cyclization:** The acidic conditions from the Kishi reduction concurrently trigger an intramolecular Friedel-Crafts cyclization, closing the ring to form the tricyclic DHP core. Quench with saturated aqueous NaHCO₃, extract with CH₂Cl₂, and purify via silica gel chromatography.

Phase 2: Aryldiazonium Salt Preparation

- Dissolve the target aniline derivative (e.g., 4-acetamidophenol derivative) in 2-propanol.
- Add HBF₄ (approx. 50 wt%) at room temperature, then heat to 90 °C for 3 hours.
- Cool the mixture to 0 °C and add NaNO₂ portion-wise. Stir for 30 minutes.
- Filter the resulting precipitates and dry under reduced pressure to isolate the reactive aryldiazonium tetrafluoroborate salt.

Phase 3: Diastereoselective Heck-Matsuda Coupling

- In a flame-dried flask under nitrogen, combine the tricyclic DHP core and the synthesized aryldiazonium salt in a suitable degassed solvent.
- Introduce a Palladium catalyst (e.g., Pd(OAc)₂) to initiate the Heck-Matsuda reaction.
- The reaction strictly proceeds via a resonance-stabilized allyl carbenium ion intermediate, forcing the incoming aryl group into the thermodynamically unfavorable but target-required 2,6-trans orientation.
- Purify the crude product via high-performance liquid chromatography (HPLC) to isolate enantiomerically pure **Musellarin C** (>98% purity).

Biological Activity & Pharmacological Potential

While the primary interest in **Musellarin C** stems from its structural complexity, it has been evaluated for baseline pharmacological activity.

- Cytotoxicity: **Musellarin C** exhibits moderate to weak cytotoxicity against several human tumor cell lines, including HL-60 (leukemia), SMMC-7721 (hepatoma), A-549 (lung carcinoma), MCF-7 (breast cancer), and SW480 (colon cancer) [1](#).
- Analog Development: The true value of **Musellarin C** lies in its role as a structural scaffold. Synthetic analogues generated during the optimization of the Heck-Matsuda total synthesis route have demonstrated three-to-six times greater cytotoxic potency than the natural musellarins, positioning the tricyclic DHP core as a promising lead for novel chemotherapeutics [4](#).

References

- Source: Natural Products and Bioprospecting (Springer / ResearchGate)
- Title: **Musellarin C** - Certificate of Analysis & Usage Guide Source: BioCrick Biotech URL
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